

# An In-depth Technical Guide to the Physicochemical Properties of Ephedrine Hemihydrate

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## Compound of Interest

Compound Name: *Ephedrine hemihydrate*

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This technical guide provides a comprehensive overview of the core physicochemical properties of **ephedrine hemihydrate**. The information is curated to support research, development, and formulation activities involving this active pharmaceutical ingredient (API). All quantitative data is presented in structured tables for ease of comparison, and detailed experimental methodologies are provided for key analytical techniques.

## Chemical and Physical Properties

**Ephedrine hemihydrate** is the hydrated form of ephedrine, a sympathomimetic amine commonly used for its bronchodilator and decongestant properties. The presence of water molecules in its crystal structure influences its physical and chemical characteristics.

Property	Value	Reference
Chemical Name	bis((1R,2S)-2-(methylamino)-1-phenylpropan-1-ol);hydrate	<a href="#">[1]</a>
Molecular Formula	C <sub>20</sub> H <sub>32</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	348.5 g/mol	<a href="#">[1]</a>
CAS Number	50906-05-3	<a href="#">[1]</a>
Appearance	Waxy solid, crystals, or granules	<a href="#">[2]</a>
Melting Point	40 - 42 °C	<a href="#">[2]</a> <a href="#">[3]</a>
pKa	9.6	<a href="#">[3]</a>

## Crystal Structure

The crystal structure of **ephedrine hemihydrate** has been determined by X-ray diffraction. It crystallizes in the orthorhombic space group C 2 2 2<sub>1</sub>. The unit cell parameters are provided in the table below.

Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Reference
Orthorhombic	C 2 2 2 <sub>1</sub>	7.3639	11.2551	24.1442	90	90	90	<a href="#">[1]</a>

## Solubility Profile

The solubility of ephedrine is influenced by the solvent, temperature, and pH. While specific quantitative data for the hemihydrate form is limited, the solubility of anhydrous ephedrine provides a close approximation. Ephedrine is generally soluble in water and polar organic solvents.

Solvent	Solubility	Temperature (°C)	Reference
Water	56.9 g/L	25	[4]
Water	63.6 g/L	30	[4]
Water	1 g in approx. 20 mL	-	[4]
Ethanol	1 g in 0.2 mL	-	[4]
Chloroform	Soluble	-	[2]
Ether	Soluble	-	[2]
Petroleum Ether	Nearly Insoluble	-	

## Stability

**Ephedrine hemihydrate** is known to be sensitive to light and gradually decomposes upon exposure.[2] Solutions of ephedrine salts have been found to be stable for extended periods at room temperature.[5] For solid-state stability, it is recommended to store **ephedrine hemihydrate** in a cool, dark place in a well-closed container.[2]

## Spectroscopic Data

Spectroscopic techniques are essential for the identification and characterization of **ephedrine hemihydrate**.

### Infrared (IR) Spectroscopy

The IR spectrum of ephedrine displays characteristic peaks corresponding to its functional groups. While a specific spectrum for the hemihydrate is not readily available, the spectrum of ephedrine would show:

- O-H stretching: A broad band in the region of 3200-3600  $\text{cm}^{-1}$ , indicative of the hydroxyl group and the presence of water.
- N-H stretching: A peak in the region of 3100-3500  $\text{cm}^{-1}$ .
- C-H stretching (aromatic and aliphatic): Peaks in the region of 2800-3100  $\text{cm}^{-1}$ .

- C=C stretching (aromatic): Peaks around 1450-1600 cm<sup>-1</sup>.
- C-O stretching: A peak in the region of 1000-1200 cm<sup>-1</sup>.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are used to elucidate the molecular structure of ephedrine. Predicted <sup>1</sup>H NMR spectral data in D<sub>2</sub>O shows characteristic shifts for the protons in the molecule.[\[6\]](#) The actual spectrum of the hemihydrate may show slight variations due to the crystalline environment and the presence of water.

## Experimental Protocols

The following sections detail the methodologies for key experiments used in the characterization of **ephedrine hemihydrate**.

### Differential Scanning Calorimetry (DSC)

DSC is used to determine the melting point and other thermal transitions of **ephedrine hemihydrate**.

Methodology:

- Accurately weigh 2-5 mg of the **ephedrine hemihydrate** sample into an aluminum pan.
- Crimp the pan with a lid. An empty, crimped pan is used as a reference.
- Place the sample and reference pans into the DSC instrument.
- Heat the sample at a constant rate, typically 10 °C/min, under a nitrogen purge (20-50 mL/min).
- Record the heat flow as a function of temperature. The melting point is determined from the onset or peak of the endothermic event.

### Thermogravimetric Analysis (TGA)

TGA is employed to determine the water content of **ephedrine hemihydrate**.

#### Methodology:

- Accurately weigh 5-10 mg of the **ephedrine hemihydrate** sample into a TGA pan.
- Place the pan onto the TGA balance.
- Heat the sample at a controlled rate, typically 10 °C/min, under a nitrogen atmosphere.
- Record the mass loss as a function of temperature. The percentage of water is calculated from the weight loss step corresponding to the dehydration event.

## X-Ray Powder Diffraction (XRPD)

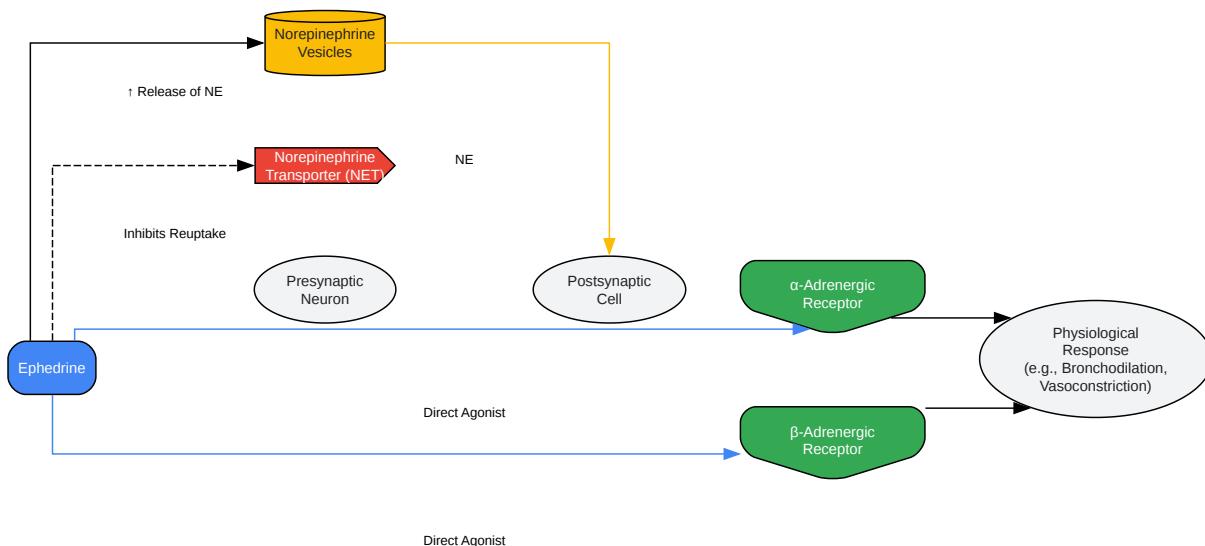
XRPD is used to analyze the crystal structure and identify the polymorphic form of **ephedrine hemihydrate**.

#### Methodology:

- Grind the **ephedrine hemihydrate** sample to a fine powder.
- Pack the powder into a sample holder.
- Mount the sample holder in the XRPD instrument.
- Expose the sample to monochromatic X-rays (typically Cu K $\alpha$  radiation).
- Scan the sample over a range of 2 $\theta$  angles (e.g., 5° to 40°).
- The resulting diffraction pattern is a fingerprint of the crystalline solid and can be compared to reference patterns for identification.

## Mechanism of Action

Ephedrine is a sympathomimetic amine with a mixed mechanism of action. It acts both directly on adrenergic receptors and indirectly by promoting the release of norepinephrine from sympathetic neurons.<sup>[4]</sup>

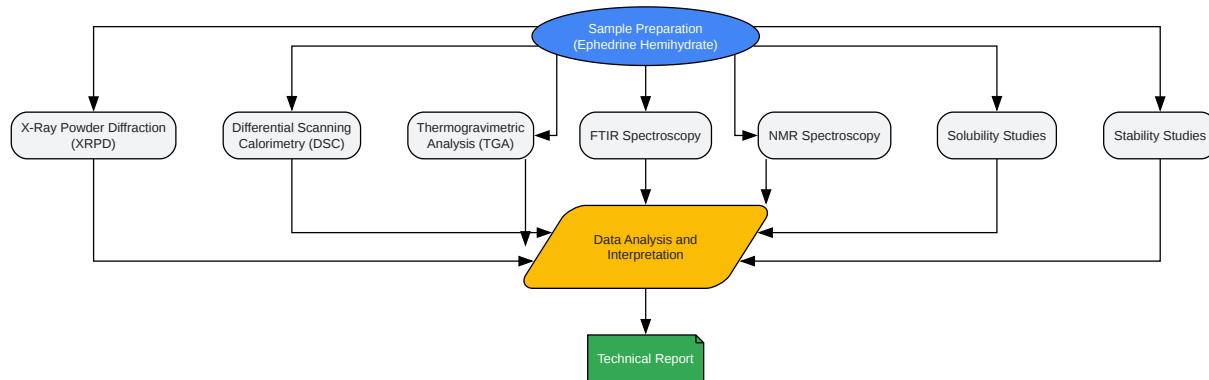


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Caption: Mechanism of action of ephedrine.

## Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the physicochemical characterization of a hydrated pharmaceutical solid like **ephedrine hemihydrate**.



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Caption: Workflow for physicochemical characterization.

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## References

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